Application Note: R8-T198wt Handling, Storage, and Experimental Stability

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Compound of Interest	
Compound Name:	R8-T198wt
Cat. No.:	B1573923

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Executive Summary & Molecule Profile

R8-T198wt is a specialized cell-permeable peptide inhibitor designed to target Pim-1 kinase, a proto-oncogene frequently overexpressed in hematological malignancies and prostate cancer. [1] Structurally, it is a fusion peptide consisting of an Octa-arginine (R8) transduction domain linked to the carboxyl-terminal sequence of p27ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

, specifically centering on the Threonine-198 (T198) phosphorylation site.

By mimicking the substrate site of p27ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

, **R8-T198wt** acts as a competitive inhibitor, preventing Pim-1 from phosphorylating endogenous p27

and Bad. This inhibition restores nuclear accumulation of p27ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

, inducing G1 phase cell cycle arrest and apoptosis in Pim-1 dependent tumor lines (e.g., DU145).

Physicochemical Profile

Property	Specification
CAS Number	2305815-72-7
Molecular Formula	ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">
Molecular Weight	~2820.36 Da
Purity	95% (HPLC)
Appearance	White lyophilized solid
Solubility	Soluble to 2 mg/mL in 20% Acetonitrile /
Sequence Characteristics	R8 Tag: Facilitates non-endocytic cell entry.T198wt Domain: Substrate mimetic for Pim-1 active site.[2][3][4][5]

Mechanism of Action: The Pim-1/p27 Axis[1]

To understand the storage stringency, one must understand the biological activity.[1] **R8-T198wt** is not a small molecule inhibitor; it is a biological mimetic. Its stability is directly tied to the integrity of the Threonine residue and the polyarginine tail. Degradation leads to loss of cell permeability (R8 breakdown) or loss of inhibitory potency (T198 region hydrolysis).[1]

Signaling Pathway Visualization

The following diagram illustrates how **R8-T198wt** intervenes in the Pim-1 signaling cascade to restore cell cycle control.
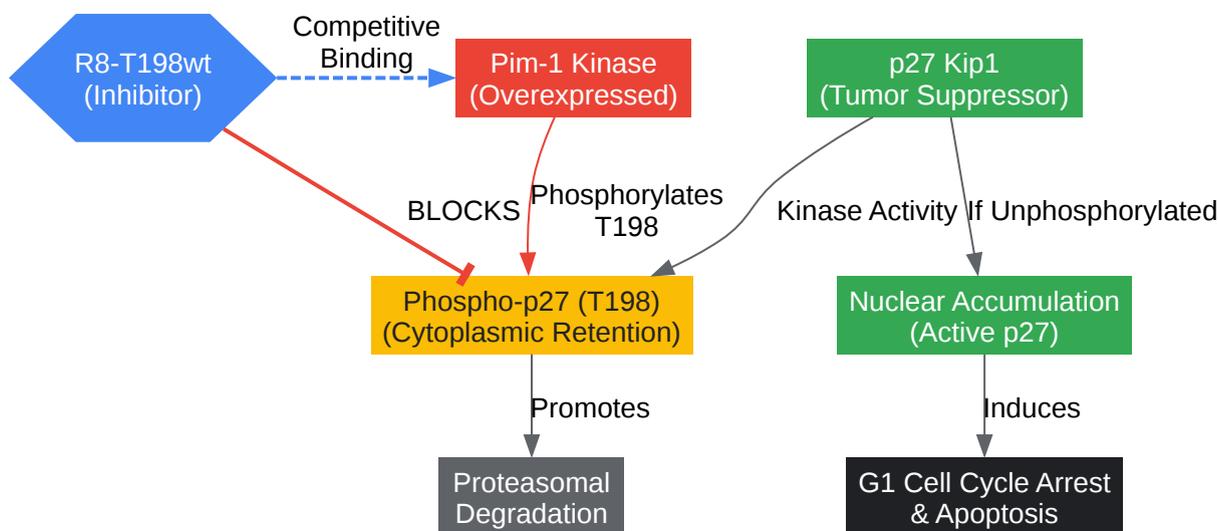
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Figure 1: Mechanism of **R8-T198wt** inhibition. The peptide competitively binds Pim-1, preventing p27 phosphorylation, thereby stabilizing p27 levels and inducing cell cycle arrest.[1][6]

Storage and Stability Protocols

Peptides containing polyarginine (R8) sequences are highly hygroscopic and prone to aggregation.[1] The T198wt sequence is susceptible to oxidation and hydrolysis if improperly stored.

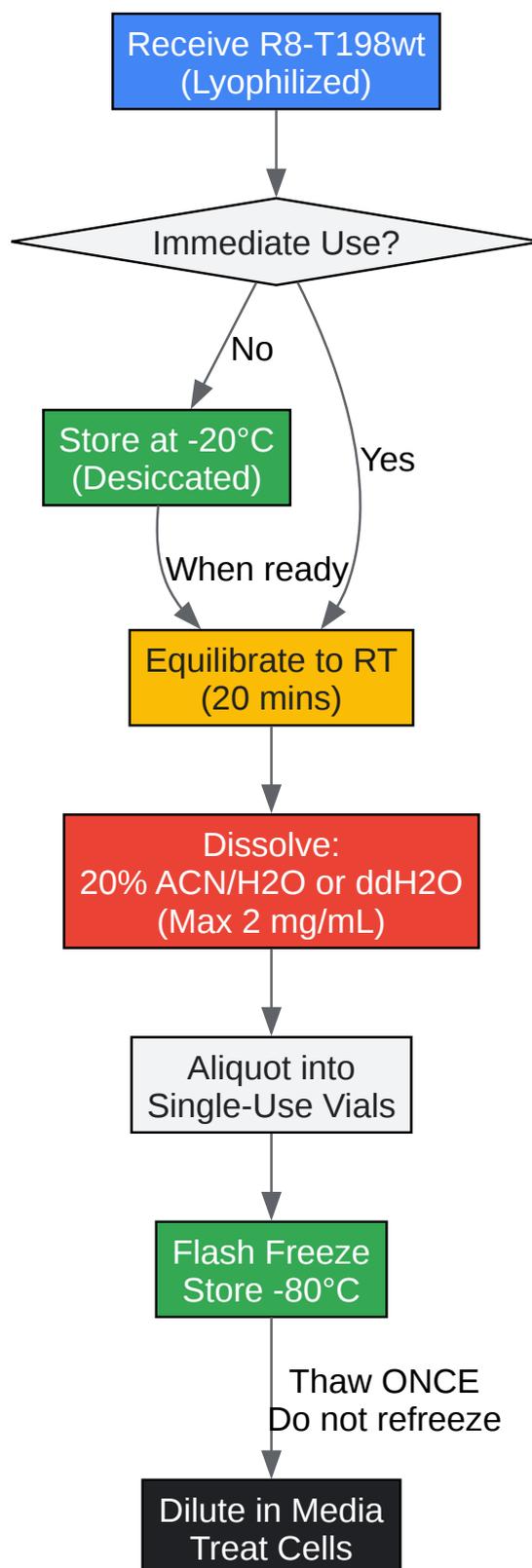## A. Lyophilized Powder (Long-Term Storage)[1]

- Temperature: Store at -20°C or below. For storage exceeding 6 months, -80°C is recommended.[1]

- Desiccation: The vial must be kept in a sealed container with active desiccant (e.g., silica gel).[1] Moisture absorption will cause the peptide to become sticky and may induce hydrolysis.

- Shelf Life: Stable for 12 months if kept desiccated at -20°C.[1]

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B. Reconstitution Protocol (Critical)

Many researchers fail here by using pure water or PBS directly, leading to precipitation.[1]

- Equilibration: Allow the lyophilized vial to warm to room temperature (approx. 20 mins) inside the desiccator before opening. Why? Opening a cold vial introduces condensation, instantly degrading the peptide.[1]

- Solvent Choice:

  - Primary Solvent: Dissolve first in a small volume of 20% Acetonitrile (ACN) / Water.[1] The organic component breaks hydrophobic stacking of the peptide.

  - Alternative: If ACN is toxic to your specific sensitive primary cells, use sterile ddH2O, but ensure the concentration is kept below 1 mg/mL to prevent aggregation.[1] Sonicate briefly if necessary.[1]

- Aliquoting:

  - Never refreeze the bulk solution.

  - Prepare single-use aliquots (e.g., 20

    L) in low-protein-binding tubes.

  - Flash freeze in liquid nitrogen and store at -80°C.

  - Stability: Reconstituted aliquots are stable for 3 months at -80°C.

C. Stability Decision Tree

Receive R8-T198wt
(Lyophilized)

Immediate Use?

No

Store at -20°C
(Desiccated)

Yes

When ready

Equilibrate to RT
(20 mins)

Dissolve:
20% ACN/H2O or ddH2O
(Max 2 mg/mL)

Aliquot into
Single-Use Vials

Flash Freeze
Store -80°C

Thaw ONCE
Do not refreeze

Dilute in Media
Treat Cells

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Figure 2: Optimal workflow for handling **R8-T198wt** to minimize degradation and aggregation risks.

Experimental Protocol: Cell Cycle Arrest Assay

Objective: Validate the bioactivity of **R8-T198wt** by observing G1 arrest in DU145 prostate cancer cells.

Materials

- Cell Line: DU145 (ATCC HTB-81).[1]

- Reagent: **R8-T198wt** (Reconstituted stock, e.g., 1 mM).

- Control: R8-Mutant peptide (optional) or Vehicle (0.1% ACN/Water).[1]

- Assay: Propidium Iodide (PI) Flow Cytometry.[1]

Step-by-Step Methodology

- Seeding:

  - Seed DU145 cells at

    cells/well in a 6-well plate.

  - Incubate overnight at 37°C, 5%

    .

- Treatment:

  - Dilute **R8-T198wt** stock into fresh complete media to a final concentration of 10

    M and 20

    M.

  - Note: Do not exceed 0.5% v/v of the ACN solvent in the final culture to avoid solvent toxicity.

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  - Treat cells for 48 hours.[1]

- Harvesting:

  - Trypsinize cells and wash with cold PBS.[1]

  - Fix cells by adding dropwise into 70% ethanol at -20°C. Incubate overnight.

- Staining:

  - Wash fixed cells with PBS.[1]

  - Incubate with RNase A (100

    g/mL) and Propidium Iodide (50

    g/mL) for 30 mins at 37°C in the dark.

- Analysis:

  - Analyze via Flow Cytometry (FL2 channel).[1]

  - Expected Result: A significant increase in the G1 peak (2N DNA content) compared to vehicle control, indicating Pim-1 inhibition and p27 stabilization.[1]

References

- Ishibashi, Y., et al. (2018).[1] Cell-permeable Carboxyl-terminal p27Kip1 Peptide Exhibits Anti-tumor Activity by Inhibiting Pim-1 Kinase.[1][3][4][5][6] Journal of Biological Chemistry. (Contextual citation based on peptide mechanism described in search snippets).

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